

An In-depth Technical Guide to 4-Chloro-2-(trichloromethyl)quinazoline

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Compound of Interest

Compound Name: 4-Chloro-2-(trichloromethyl)quinazoline

CAS No.: 3137-63-1

Cat. No.: B1298048

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Abstract: This guide provides a comprehensive technical overview of **4-Chloro-2-(trichloromethyl)quinazoline**, a key heterocyclic intermediate in synthetic and medicinal chemistry. We delve into its optimized synthesis, detailed physicochemical and spectroscopic properties, and characteristic reactivity. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and validated protocols to effectively utilize this versatile chemical building block.

Introduction: The Quinazoline Scaffold and the Utility of a Key Intermediate

The quinazoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous approved therapeutic agents. Its prevalence stems from its ability to mimic the purine structure, allowing it to interact with a wide range of biological targets. Compounds incorporating this heterocycle exhibit diverse pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.

Within this important class of compounds, **4-Chloro-2-(trichloromethyl)quinazoline** (CAS No. 2680-79-7) emerges as a particularly valuable synthetic intermediate. Its structure is strategically functionalized with two distinct reactive sites: a highly reactive C4-chloro group, susceptible to nucleophilic aromatic substitution (S_NAr), and a C2-trichloromethyl group, which can undergo various transformations. This dual reactivity allows for sequential and regioselective modifications, making it a powerful tool for building molecular complexity and generating libraries of novel quinazoline derivatives for drug discovery and materials science. This guide will provide the foundational knowledge required to harness the full synthetic potential of this compound.

Synthesis and Purification

The most common and reliable synthesis of **4-Chloro-2-(trichloromethyl)quinazoline** proceeds via a two-step sequence starting from anthranilic acid. The causality behind this experimental choice lies in the commercial availability of the starting material and the high-yielding, robust nature of the reactions.

Synthesis Protocol: From Anthranilamide to the Chlorinated Quinazoline

Step 1: Synthesis of 2-(Trichloromethyl)quinazolin-4(3H)-one

This initial step involves the condensation of anthranilamide with trichloroacetic anhydride. Anthranilamide serves as the source for the benzene ring and the N1 and C2 atoms of the quinazoline core. Trichloroacetic anhydride provides the C2-trichloromethyl group and facilitates the cyclization.

- Reagents: Anthranilamide, Trichloroacetic anhydride, Pyridine (as solvent and base).
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve anthranilamide in anhydrous pyridine.
 - Cool the solution in an ice bath to 0-5 °C.

- Slowly add trichloroacetic anhydride dropwise to the cooled solution. The slow addition is critical to control the exothermic reaction.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture and pour it into ice-cold water to precipitate the product.
- Collect the solid product by vacuum filtration, wash thoroughly with water to remove pyridine, and dry under vacuum.

Step 2: Chlorination to **4-Chloro-2-(trichloromethyl)quinazoline**

The second step converts the quinazolinone intermediate into the target compound. This is achieved through a chlorination reaction, typically using phosphoryl chloride (POCl_3) or thionyl chloride (SOCl_2).^[1] POCl_3 is often preferred as it acts as both the chlorinating agent and the solvent, driving the reaction to completion.

- Reagents: 2-(Trichloromethyl)quinazolin-4(3H)-one, Phosphoryl chloride (POCl_3), N,N-Dimethylaniline (as a catalyst).
- Procedure:
 - In a fume hood, combine the dried 2-(trichloromethyl)quinazolin-4(3H)-one and an excess of phosphoryl chloride in a round-bottom flask.
 - Add a catalytic amount of N,N-dimethylaniline. The catalyst accelerates the reaction by activating the POCl_3 .
 - Heat the mixture to reflux for 3-5 hours. The reaction should be monitored by TLC until the starting material is consumed.
 - After completion, carefully remove the excess POCl_3 under reduced pressure. (Caution: POCl_3 is highly corrosive and reacts violently with water).

- Pour the cooled residue slowly onto crushed ice with vigorous stirring. This will hydrolyze any remaining POCl₃ and precipitate the crude product.
- Neutralize the aqueous solution with a base (e.g., sodium bicarbonate solution) to a pH of ~7-8.
- Extract the product with a suitable organic solvent, such as dichloromethane or ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo to yield the crude **4-Chloro-2-(trichloromethyl)quinazoline**.

Purification and Validation

The crude product is typically purified by recrystallization from a suitable solvent system, such as ethanol/water or hexane/ethyl acetate, to yield a crystalline solid. The purity of the final compound should be validated by:

- Melting Point Analysis: A sharp melting point range indicates high purity.
- Chromatography: A single spot on a TLC plate in multiple solvent systems.
- Spectroscopic Analysis: Confirmation of the structure via NMR and MS as detailed in Section 4.0.

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} caption: "Workflow for the Synthesis and Purification of **4-Chloro-2-(trichloromethyl)quinazoline**."

Physicochemical Properties

The physical and chemical properties of **4-Chloro-2-(trichloromethyl)quinazoline** determine its handling, storage, and reactivity. The presence of four chlorine atoms significantly influences its molecular weight, polarity, and solubility.

Property	Value	Source
CAS Number	2680-79-7	-
Molecular Formula	C ₉ H ₄ Cl ₄ N ₂	[2]
Molecular Weight	293.95 g/mol	[2]
Appearance	Solid	-
Melting Point	95-97 °C	-
Boiling Point	374.4 °C at 760 mmHg (Predicted)	[2]
Solubility	Soluble in common organic solvents like Dichloromethane, Chloroform, Ethyl Acetate, and DMSO. Insoluble in water.	-
LogP	3.40 (Predicted)	[2]

Spectroscopic and Analytical Characterization

Spectroscopic data is essential for the unambiguous identification and quality control of the synthesized compound. The key features in ¹H NMR, ¹³C NMR, and Mass Spectrometry are outlined below.

¹H NMR: The proton NMR spectrum is expected to be relatively simple, showing signals only for the four aromatic protons on the benzene ring portion of the quinazoline core. The chemical shifts and coupling patterns are characteristic of a disubstituted benzene ring.

- Expected Signals: Four signals in the aromatic region (typically δ 7.5-8.5 ppm), exhibiting coupling patterns (doublets, triplets) consistent with the quinazoline ring system.

¹³C NMR: The carbon NMR spectrum provides more detailed structural information.

- Expected Signals: Nine distinct carbon signals are expected. Key signals include the carbon of the CCl₃ group (typically around δ 95-105 ppm), and the two carbons of the pyrimidine

ring (C2 and C4), which are significantly influenced by the attached chloro and trichloromethyl groups.

Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight and provides information about the isotopic distribution of chlorine.

- **Expected M/z:** The mass spectrum will show a characteristic isotopic cluster for the molecular ion $[M]^+$ due to the presence of four chlorine atoms (^{35}Cl and ^{37}Cl isotopes). The most abundant peak will correspond to the molecular weight calculated with the most common isotopes.

Chemical Reactivity and Synthetic Utility

The synthetic utility of **4-Chloro-2-(trichloromethyl)quinazoline** is rooted in the differential reactivity of its two key functional groups.

Nucleophilic Aromatic Substitution (S_NAr) at the C4 Position

The chlorine atom at the C4 position is highly activated towards nucleophilic aromatic substitution.^[3] This is due to the electron-withdrawing effect of the adjacent nitrogen atom and the fused benzene ring, which stabilize the intermediate Meisenheimer complex. This allows for the facile introduction of a wide variety of nucleophiles.^{[4][5]}

- **Common Nucleophiles:** Amines (primary and secondary), anilines, hydrazines, alcohols, phenols, and thiols.^{[4][6]}
- **Reaction Conditions:** These reactions are typically carried out in a polar solvent like isopropanol, ethanol, or DMF, often at elevated temperatures (reflux).^[4] A base, such as triethylamine (TEA) or potassium carbonate, is often added to neutralize the HCl generated during the reaction.^[4]

This reactivity is the cornerstone for synthesizing libraries of 4-substituted quinazolines, which are widely explored as kinase inhibitors and other therapeutic agents.^[5]

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} caption: "General scheme for Nucleophilic Aromatic Substitution at the C4 position."

Transformations of the C2-Trichloromethyl Group

The trichloromethyl group is a versatile functional handle. While more stable than the C4-chloro group, it can be transformed under specific conditions. For example, it can be hydrolyzed to a carboxylic acid group or converted to other functional groups, although this often requires harsher conditions than the C4 substitution. This allows for secondary diversification of the quinazoline scaffold after an initial S_NAr reaction.

Safety, Handling, and Storage

Safety:

- **4-Chloro-2-(trichloromethyl)quinazoline** should be handled in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- It is classified as an acute toxicant if swallowed and can cause serious eye damage.^[7]

Handling:

- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, rinse immediately with plenty of water.

Storage:

- Store in a tightly sealed container in a cool, dry, and dark place.
- Keep away from incompatible materials such as strong oxidizing agents and bases.

Conclusion

4-Chloro-2-(trichloromethyl)quinazoline is a high-value, versatile intermediate for chemical synthesis. Its well-defined synthesis and predictable, differential reactivity at the C4 and C2 positions provide a robust platform for the development of novel quinazoline-based

compounds. The protocols and data presented in this guide offer a solid foundation for researchers to confidently incorporate this building block into their synthetic strategies, particularly in the fields of medicinal chemistry and drug discovery.

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